

An In-depth Technical Guide to Diethyl Carbonate: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: Diethyl carbonate

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Abstract: **Diethyl carbonate** (DEC) is a versatile linear organic carbonate with a wide range of applications, from being a key component in electrolytes for lithium-ion batteries to serving as a green solvent and a reagent in organic synthesis. Its low toxicity and biodegradability make it an attractive alternative to more hazardous chemicals like phosgene. This guide provides a comprehensive overview of **diethyl carbonate**, focusing on its chemical identity, physicochemical properties, modern synthesis methodologies, and key applications relevant to research and development.

Chemical Identity and Molecular Structure

Diethyl carbonate is the diethyl ester of carbonic acid.^{[1][2]} Its fundamental identifiers and structural details are crucial for its application in chemical synthesis and material science.

- CAS Number: 105-58-8^{[1][3][4][5][6]}
- Molecular Formula: C₅H₁₀O₃^{[1][5][6]}
- Molecular Weight: 118.13 g/mol ^{[5][6][7]}
- IUPAC Name: **Diethyl carbonate**^{[1][8]}

- Synonyms: Carbonic acid diethyl ester, DEC, Ethyl carbonate[1][5]
- Molecular Structure: The molecule consists of a central carbonate group bonded to two ethyl groups.
- SMILES: O=C(OCC)OCC[1][2]
- InChI Key: OIFBSDVPJOWBCH-UHFFFAOYSA-N[1][5]

Physicochemical Properties

DEC is a colorless liquid at room temperature with a mild, ethereal odor.[1][4][7] It is characterized by its stability under standard conditions, though it is flammable and sensitive to moisture.[4] Its properties make it an excellent solvent for various applications, including for nitrocellulose, cellulose ethers, and both synthetic and natural resins.[3][9]

Table 1: Physicochemical Data of **Diethyl Carbonate**

Property	Value	Reference(s)
Physical State	Colorless liquid	[1][4][7]
Molar Mass	118.132 g·mol ⁻¹	[1]
Density	0.975 g/cm ³ (at 20-25 °C)	[1][4][9]
Melting Point	-43 °C	[4][9]
Boiling Point	125.9 - 128 °C	[1][4]
Flash Point	25 - 33 °C	[1][9]
Vapor Pressure	10 mmHg (at 23.8 °C)	[10]
Vapor Density	4.07 (Air = 1)	[10]
Solubility in Water	Insoluble	[1][4][10]
Solubility	Soluble in alcohol, ether, and other organic solvents	[4][9]
Refractive Index (n _{20/D})	1.384	[4]

Synthesis of Diethyl Carbonate: Modern, Non-Phosgene Routes

Historically, DEC was produced via the phosgenation of ethanol, a process that is now largely avoided due to the high toxicity of phosgene.[1][2][11] Modern research focuses on greener, safer, and more sustainable synthesis pathways.[11] Key non-phosgene routes include the alcoholysis of urea, transesterification of carbonates, and the direct synthesis from ethanol and carbon dioxide (CO₂).[1][2][11]

Experimental Protocols

Below are detailed methodologies for key non-phosgene synthesis routes as described in the scientific literature.

Protocol 1: Direct Synthesis from CO₂ and Ethanol

This method represents a highly sustainable "green chemistry" approach by utilizing CO₂ as a C1 feedstock. The primary challenge is overcoming the thermodynamic equilibrium, which typically requires the removal of water produced during the reaction.[6]

- Objective: To synthesize **diethyl carbonate** directly from ethanol and carbon dioxide.
- Reactants & Catalyst:
 - Ethanol (Absolute)
 - Carbon Dioxide (High Purity)
 - Catalyst: Ceria (CeO₂)
 - Dehydrating Agent: 2-Cyanopyridine (2-CP) is used to trap the water formed and shift the equilibrium towards the products.[6]
- Methodology:
 - A high-pressure batch reactor is charged with the ceria catalyst (e.g., 2.17 wt% with respect to ethanol) and the dehydrating agent, 2-cyanopyridine.[6]

- Ethanol is added, with a typical molar ratio of ethanol to 2-CP of 2:1.[6]
- The reactor is sealed and purged with CO₂.
- The reactor is pressurized with CO₂ to the desired pressure (e.g., 40 bar).[6]
- The mixture is heated to the reaction temperature (e.g., 150 °C) and stirred for a set duration (e.g., 3 hours).[6]
- Purification:
 - After the reaction, the reactor is cooled, and the pressure is released.
 - The solid catalyst is removed by filtration.
 - The resulting liquid mixture is subjected to fractional distillation to separate **diethyl carbonate** from unreacted ethanol and the converted dehydrating agent (2-picolinamide).
[1]

Protocol 2: Alcoholysis of Urea

This two-step process involves the reaction of urea with ethanol, proceeding through an ethyl carbamate intermediate.[1][2] It is considered a safer alternative to the phosgene route.

- Objective: To synthesize **diethyl carbonate** via the ethanolysis of urea.
- Reactants & Catalyst:
 - Urea
 - Ethanol (Absolute)
 - Catalyst: Zinc Oxide (ZnO) has shown high activity for this reaction.[12]
- Methodology:
 - A batch reactor is loaded with urea, ethanol, and the ZnO catalyst.

- Optimal reported conditions include an ethanol-to-urea molar ratio of 10:1 and a catalyst concentration of 6 wt% (relative to urea).[\[12\]](#)
- The reactor is sealed and pressurized (e.g., to 2.5 MPa).[\[12\]](#)
- The reaction mixture is heated to the target temperature (e.g., 190 °C or 463 K) and held for the reaction time (e.g., 5 hours).[\[12\]](#)
- Ammonia is generated as a byproduct and must be managed.
- Purification:
 - After cooling and depressurizing the reactor, the catalyst is filtered out.
 - The product mixture is purified by reduced-pressure distillation. Unreacted ethanol is first removed, followed by the distillation of **diethyl carbonate** (at 70-90°C) and the byproduct ethyl carbamate (at 100-120°C).[\[9\]](#)

Protocol 3: Transesterification of Dimethyl Carbonate (DMC)

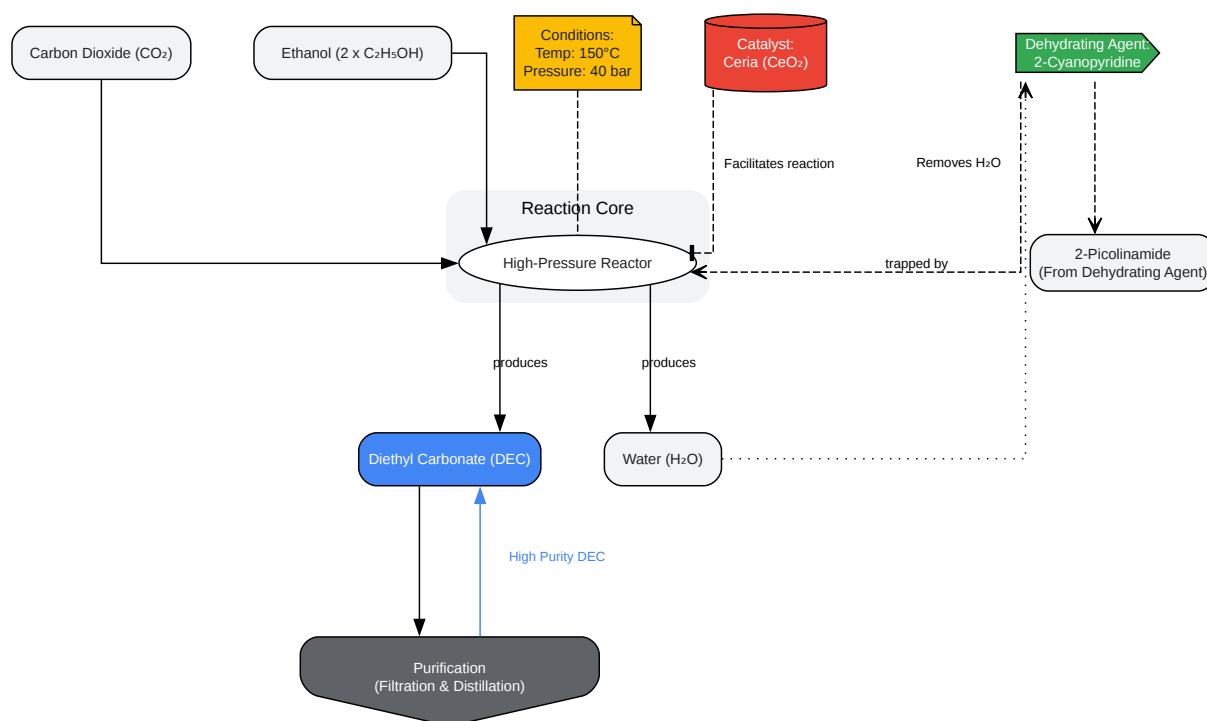
Transesterification involves reacting a more readily available carbonate, like dimethyl carbonate (DMC), with ethanol in the presence of a catalyst.

- Objective: To synthesize **diethyl carbonate** by transesterification of DMC with ethanol.
- Reactants & Catalyst:
 - Dimethyl Carbonate (DMC)
 - Ethanol
 - Catalyst: A complex of potassium carbonate and polyethylene glycol can be used, which offers high activity and solubility in the reaction medium.[\[13\]](#) Alternatively, supported catalysts like 3-amino-1,2,4-triazole potassium on alumina (KATriz/Al₂O₃) are effective.[\[8\]](#)
[\[14\]](#)
- Methodology:

- The reaction can be performed in a fixed-bed continuous flow reactor or a batch reactor.
- For high DEC selectivity, a high molar ratio of ethanol to DMC is used (e.g., 10:1).[8]
- In a batch reactor, the reactants and catalyst are mixed and heated to the reaction temperature (e.g., 80 °C) for a specified time (e.g., 8 hours).[14]
- The reaction produces methanol as a byproduct, which forms an azeotrope with DMC, necessitating efficient separation, often through reactive distillation.[15]
- Purification:
 - Reactive distillation is commonly employed, where the reaction and separation occur simultaneously in a distillation column.[16]
 - This allows for the continuous removal of low-boiling methanol, driving the reaction towards the formation of DEC.

Logical Workflow: Direct Synthesis of DEC from CO₂

The direct synthesis of DEC from CO₂ and ethanol is an elegant example of carbon capture and utilization (CCU). The workflow highlights the critical role of a catalyst and in-situ water removal to achieve viable yields.



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Caption: Workflow for the direct synthesis of **Diethyl Carbonate** (DEC) from CO₂ and Ethanol.

Applications in Research and Development

Diethyl carbonate's unique properties make it valuable across several scientific fields:

- **Lithium-Ion Batteries:** DEC is a critical component of the electrolyte in lithium-ion batteries, serving as a co-solvent with cyclic carbonates like ethylene carbonate.[1][11] Its low viscosity and suitable dielectric constant contribute to ionic conductivity.
- **Green Solvent:** Due to its low toxicity and biodegradability, DEC is an environmentally friendly solvent and is being explored as a replacement for more hazardous solvents in various chemical processes.
- **Organic Synthesis:** It serves as a versatile reagent for ethylation and carbonylation reactions in the synthesis of pharmaceuticals and other fine chemicals.[3][9] For example, it is used in the synthesis of 2-oxooxazolidines, which have antibacterial properties.[6]
- **Fuel Additive:** DEC has been proposed as an oxygenate fuel additive to promote cleaner combustion in diesel fuels by reducing particulate matter and other emissions.[1]

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